

# Tris(dimethylamino)borane proper disposal procedures

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## Compound of Interest

Compound Name: *Tris(dimethylamino)borane*

Cat. No.: *B1346698*

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Proper disposal of **Tris(dimethylamino)borane** is critical due to its hazardous properties, including high flammability and sensitivity to air and moisture.<sup>[1][2]</sup> Adherence to strict safety protocols is essential to mitigate risks of fire, explosion, and exposure. This guide provides a comprehensive operational plan for the safe handling and disposal of **Tris(dimethylamino)borane**, tailored for laboratory professionals.

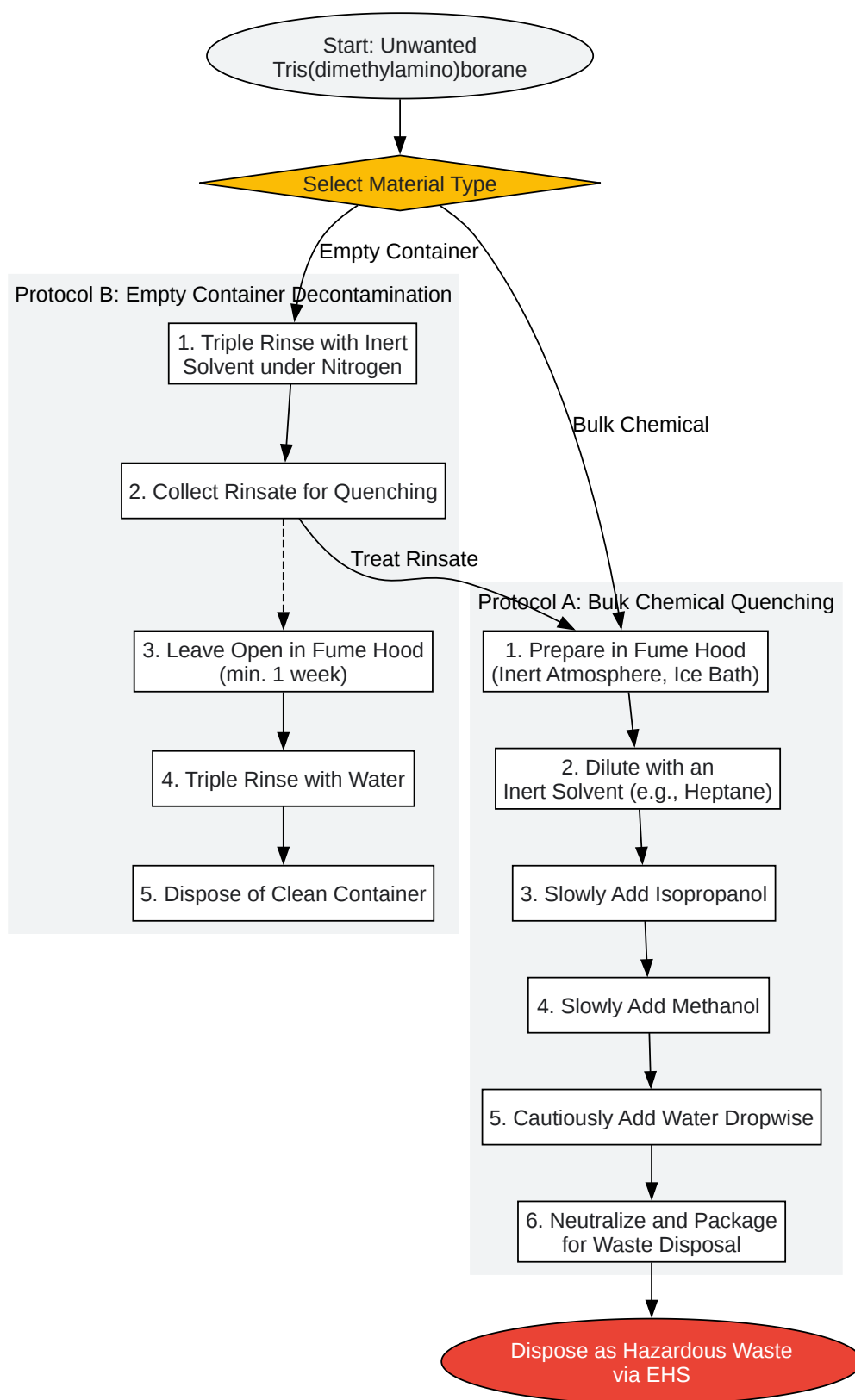
## Safety and Hazard Summary

**Tris(dimethylamino)borane** is a highly flammable liquid that can cause serious skin and eye irritation and may lead to respiratory irritation.<sup>[1][2][3]</sup> It is reactive with air and moisture and its vapors can form explosive mixtures with air.<sup>[1]</sup>

Property	Data	Citations
Flash Point	-21 °C (-5.8 °F) - closed cup	<sup>[2]</sup>
Boiling Point	147-148 °C	<sup>[2]</sup>
Density	0.817 g/mL at 25 °C	<sup>[2]</sup>
GHS Hazard Codes	H225, H315, H319, H335	<sup>[2]</sup>
Storage Class	3 (Flammable Liquids)	<sup>[2]</sup>
Water Hazard Class	WGK 3 (Highly hazardous for water)	<sup>[2]</sup>

## Disposal Workflow

The following diagram outlines the procedural workflow for the safe disposal of both bulk **Tris(dimethylamino)borane** and its empty containers.



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Caption: Disposal workflow for **Tris(dimethylamino)borane**.

## Experimental Disposal Protocols

The following protocols provide step-by-step guidance for neutralization and disposal. These procedures must be performed by trained personnel familiar with handling pyrophoric and air-sensitive reagents.[4]

## Required Personal Protective Equipment (PPE)

- Flame-resistant lab coat[5]
- Chemical splash goggles and a face shield[2]
- Heavy-duty chemical-resistant gloves (e.g., neoprene or nitrile)[2]
- Appropriate respiratory protection (a respirator with ABEK (EN14387) filter is recommended if vapors are generated)[2]

## Protocol A: Quenching of Unwanted Tris(dimethylamino)borane

This procedure must be conducted in a certified chemical fume hood, away from any ignition sources.[4][6] It is highly recommended to have a Class D fire extinguisher or powdered lime readily available.[5]

Methodology:

- Preparation: Set up a three-necked round-bottom flask equipped with a mechanical stirrer, a nitrogen inlet, and an addition funnel in a cooling bath (ice/water). Ensure a steady, gentle flow of inert gas (nitrogen or argon).
- Dilution: Transfer the **Tris(dimethylamino)borane** to the reaction flask. Dilute the compound significantly (at least 10-fold) with an inert, dry, high-boiling solvent such as heptane or toluene.[7] Avoid low-boiling solvents like ether or pentane.[7]
- Initial Quenching: Slowly add a solution of isopropanol from the addition funnel to the stirred, cooled solution of the borane compound. The addition should be dropwise to control the exothermic reaction and gas evolution.

- Secondary Quenching: After the isopropanol addition is complete and the initial reaction has subsided, slowly add methanol. Methanol is a more reactive quenching agent and will help ensure the destruction of any remaining reactive material.[\[7\]](#)
- Final Hydrolysis: Once the methanol addition is complete and the reaction ceases, very cautiously add water dropwise to hydrolyze any remaining borane species.
- Waste Collection: The resulting solution should be neutralized (if necessary) to a pH between 6 and 8. Transfer the final mixture to a properly labeled hazardous waste container.[\[8\]](#)
- Final Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department.[\[8\]](#)[\[9\]](#)

## Protocol B: Decontamination of Empty Containers

Empty containers that held **Tris(dimethylamino)borane** retain hazardous residue and must be thoroughly decontaminated before disposal.[\[5\]](#)[\[8\]](#)

Methodology:

- Initial Rinse: Under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques), rinse the empty container three times with a dry, inert solvent like heptane.[\[5\]](#)[\[6\]](#)
- Collect Rinsate: Each rinse must be collected and treated as hazardous waste. Combine the rinsate with other unwanted **Tris(dimethylamino)borane** for quenching using Protocol A.[\[4\]](#)[\[6\]](#)
- Airing Out: After rinsing, remove the cap and place the open container in the back of a chemical fume hood for at least one week to allow any remaining volatile residues to evaporate safely.[\[6\]](#)
- Water Rinse: After the airing period, the container should be triple-rinsed with water. The first water rinse should be collected and disposed of as hazardous waste.[\[10\]](#)
- Final Disposal: Once fully decontaminated, deface the original label and dispose of the container according to your institution's guidelines for clean chemical glassware or plastic.[\[9\]](#)

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